

An In-depth Technical Guide to the Chemical Properties of Cannabicitran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cannabicitran

Cat. No.: B163044

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the chemical properties of **Cannabicitran** (CBT), a lesser-known phytocannabinoid found in *Cannabis sativa*. This document details its molecular structure, physicochemical properties, synthesis, and biological interactions, presenting data in a structured and accessible format.

Chemical and Physical Properties

Cannabicitran is a non-psychoactive cannabinoid that exists as a racemic mixture, meaning it contains equal amounts of two enantiomers (mirror-image isomers).^{[1][2]} Its chemical properties are distinct from more well-known cannabinoids like THC and CBD.

Quantitative Data Summary

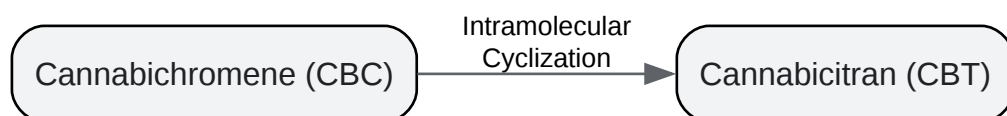
The following table summarizes the key quantitative chemical and physical properties of **Cannabicitran**.

Property	Value	Reference(s)
Molecular Formula	C ₂₁ H ₃₀ O ₂	[3][4][5]
Molecular Weight	314.5 g/mol	[3][4][5]
IUPAC Name	(1R,4S,13R)-1,5,5-trimethyl-9-pentyl-6,15-dioxatetracyclo[9.3.1.0 ⁴ , ¹³ .0 ⁷ , ¹²]pentadeca-7(12),8,10-triene	[4]
CAS Number	31508-71-1	[4][5]
Solubility	Soluble in methanol (10 mg/ml)	[5]
Hydrogen Bond Acceptor Count	2	[5]
Rotatable Bond Count	4	[5]
Complexity	445	[3]
Monoisotopic Mass	314.224580195 Da	[3]

Biosynthesis and Synthesis

Biosynthesis

Cannabicitran is biosynthesized in the cannabis plant from Cannabichromene (CBC).[6] This process involves an intramolecular cyclization of CBC.



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Biosynthesis of **Cannabicitran** from Cannabichromene.

Chemical Synthesis

A patented method for synthesizing **Cannabicitran** involves the reaction of citral with a modified resorcinol in the presence of an amine catalyst, followed by heating.[7]

Experimental Protocol: Synthesis of **Cannabicitran**

Materials:

- Citral
- Olivetol (or other modified resorcinol)
- Amine catalyst (e.g., pyrrolidine)
- Anhydrous solvent (e.g., toluene)
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve the modified resorcinol in the anhydrous solvent.
- Add the amine catalyst to the solution.
- Slowly add citral to the reaction mixture.
- Heat the mixture to a specific temperature (e.g., 60-120°C) and maintain for a defined period (e.g., 30 minutes to several hours) to facilitate the initial condensation reaction.[7]
- After the initial reaction, the temperature is typically increased (e.g., to at least 120°C) to promote the cyclization to **Cannabicitran**. [7]
- Monitor the reaction progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
- Purify the crude product using column chromatography to isolate **Cannabicitran**.

Analytical Characterization

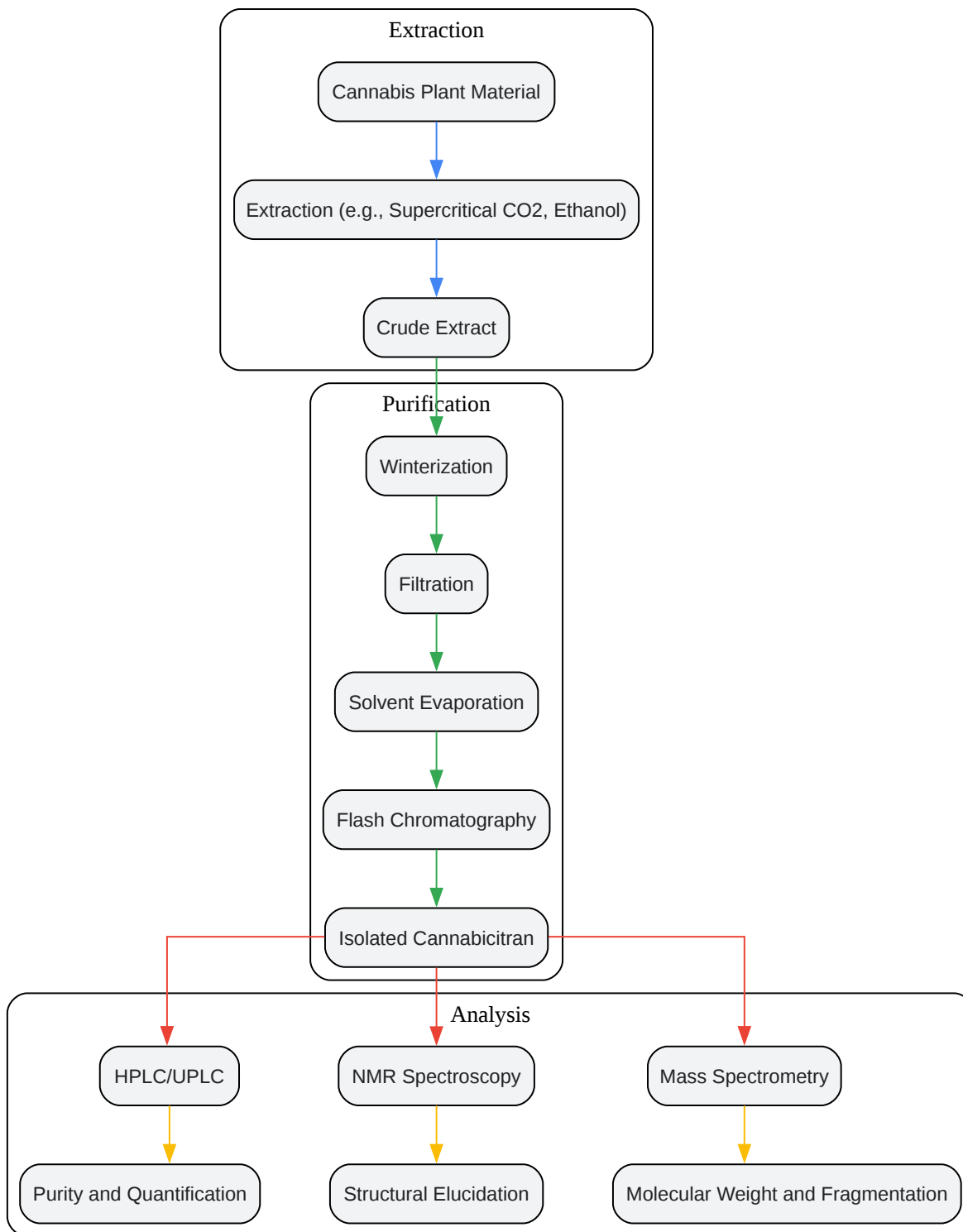
Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy: Complete ^1H and ^{13}C NMR assignments for **Cannabicitran** have been reported.[8] These data are crucial for the structural elucidation and purity assessment of the compound.

Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **Cannabicitran**, aiding in its identification.

Experimental Workflow for Isolation and Analysis

The following diagram illustrates a general workflow for the isolation and analysis of **Cannabicitran** from a cannabis extract.



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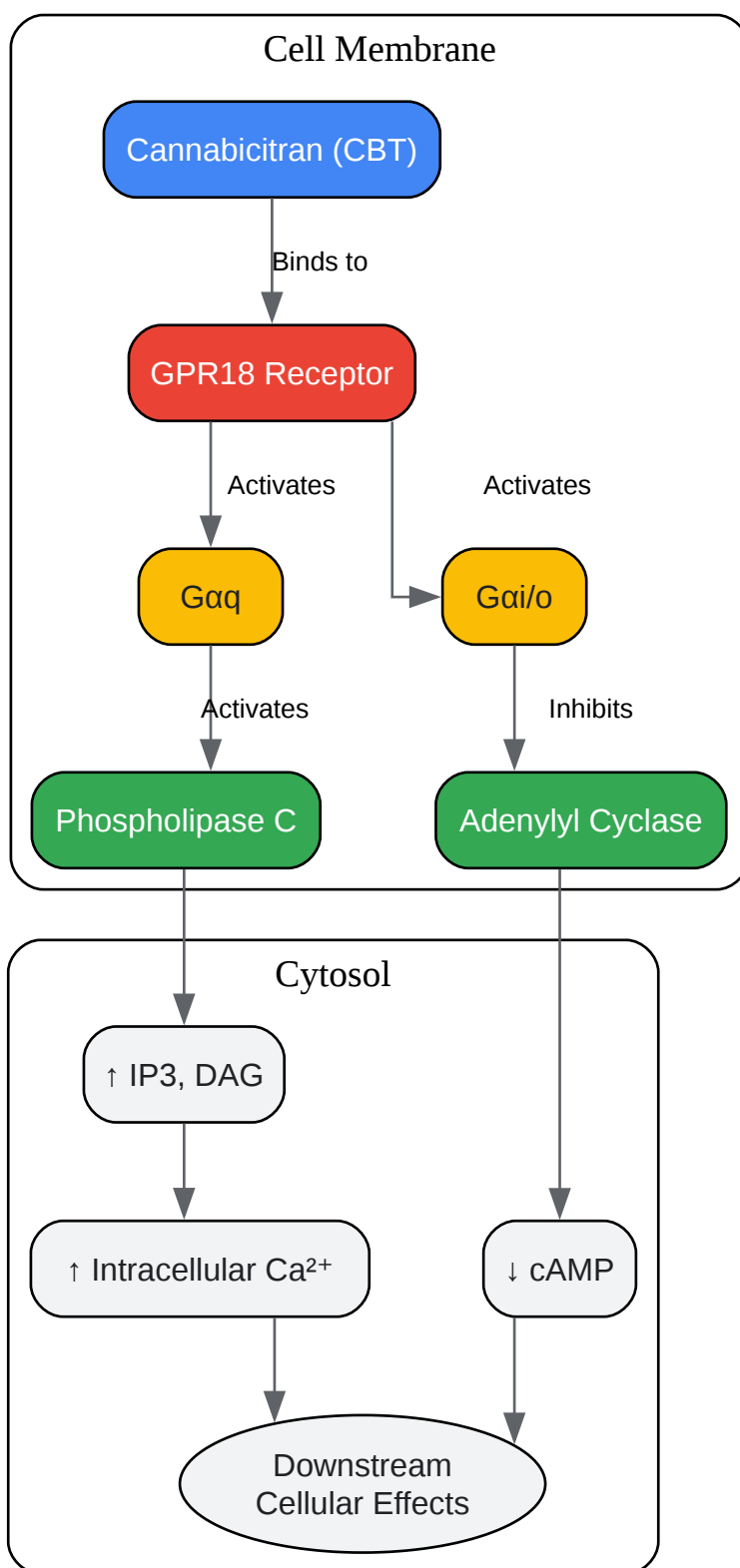
Workflow for Isolation and Analysis of **Cannabicitran**.

Biological Activity and Signaling Pathways

Cannabicitran has been shown to reduce intraocular pressure in rabbits, suggesting potential therapeutic applications for glaucoma.[9] This effect is thought to be mediated through its agonist activity at the G protein-coupled receptor 18 (GPR18), also known as the N-arachidonyl glycine (NAGly) receptor.[9]

GPR18 Signaling Pathway

Activation of GPR18 by ligands can lead to the activation of Gai/o and Gαq protein signaling pathways. This can result in downstream effects such as calcium mobilization and modulation of adenylyl cyclase activity.



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Simplified GPR18 Signaling Pathway Activated by **Cannabicitran**.

Conclusion

Cannabicitran is a structurally unique cannabinoid with distinct chemical properties and emerging therapeutic potential. This guide provides a foundational understanding for researchers and professionals in drug development, summarizing the current knowledge of its chemistry and biological activity. Further research is warranted to fully elucidate the pharmacological profile and therapeutic applications of this intriguing compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Cannabicitran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163044#what-are-the-chemical-properties-of-cannabicitran]

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